

Proper Disposal of 2-Hydroxy-D-Phenylalanine (D-Tyrosine): A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Hydroxy-D-Phenylalanine

Cat. No.: B556769

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This document provides essential procedural guidance for the safe and compliant disposal of **2-Hydroxy-D-phenylalanine**, also known as D-Tyrosine. Tailored for researchers, scientists, and drug development professionals, this guide outlines the necessary safety precautions, operational steps, and regulatory considerations to ensure responsible waste management in a laboratory setting.

Immediate Safety and Hazard Information

2-Hydroxy-D-phenylalanine (D-Tyrosine) is classified as a hazardous substance.^[1] It is crucial to handle this compound with care, adhering to the following immediate safety protocols to mitigate risks of exposure and injury.

1.1 Personal Protective Equipment (PPE)

Before handling or preparing **2-Hydroxy-D-phenylalanine** for disposal, all personnel must wear the appropriate PPE:

- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to prevent eye contact.^[2]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile, should be worn.^[2]
- **Protective Clothing:** A laboratory coat is required to protect against skin contact.^[2]

- Respiratory Protection: In situations where dust may be generated, a dust mask or a respirator should be used to avoid inhalation.[1][2]

1.2 Hazard Summary

Exposure to **2-Hydroxy-D-phenylalanine** can lead to the following health effects:

- Skin Irritation: Causes skin irritation.[1][2]
- Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[1][2]

1.3 First Aid Measures

In the event of exposure, follow these first-aid procedures:

- After Inhalation: Move the individual to fresh air. If breathing becomes difficult, seek medical attention.[2]
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[2]
- After Eye Contact: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so. Continue rinsing and seek medical attention if irritation persists.[2]
- After Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical advice.[2]

Operational Disposal Plan: Step-by-Step Guidance

The disposal of **2-Hydroxy-D-phenylalanine** must comply with all federal, state, and local environmental regulations.[1] The recommended method of disposal is through a licensed professional waste disposal service.[3]

Step 1: Waste Segregation and Collection

- Solid Waste:
 - Collect unused or expired solid **2-Hydroxy-D-phenylalanine** in its original container or a clearly labeled, sealed waste container.
 - Contaminated materials such as weigh boats, gloves, and wipes must also be collected in a designated hazardous waste container.
- Liquid Waste:
 - Aqueous solutions containing **2-Hydroxy-D-phenylalanine** should be collected in a designated aqueous hazardous waste container.
- Contaminated Labware:
 - Disposable Labware: Items like pipette tips and plastic tubes that have come into contact with the compound should be disposed of as solid hazardous waste.
 - Non-disposable Labware: Glassware must be decontaminated by rinsing with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.

Step 2: Spill Management

In the event of a spill, follow these procedures:

- Minor Spills:
 - Restrict access to the spill area.
 - Wearing appropriate PPE, carefully sweep or vacuum the spilled solid, avoiding dust generation.^[2]
 - Collect the material in a labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable decontaminating agent and collect all cleaning materials as hazardous waste.
- Major Spills:

- Evacuate the area immediately.
- Alert your institution's Environmental Health and Safety (EHS) department or emergency response team.^[1]
- Ensure the area is well-ventilated if it is safe to do so.

Step 3: Storage and Labeling

- All waste containers must be securely sealed and clearly labeled with "Hazardous Waste" and the chemical name "**2-Hydroxy-D-phenylalanine**" or "D-Tyrosine".
- Store waste containers in a designated, secure, and well-ventilated waste accumulation area, away from incompatible materials.

Step 4: Final Disposal

- Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal contractor.
- Do not dispose of **2-Hydroxy-D-phenylalanine** down the drain or in regular trash.^[1]

Data Presentation: Hazard Classifications

The following table summarizes the hazard classifications for **2-Hydroxy-D-phenylalanine** (D-Tyrosine).

Hazard Classification	GHS Category	Signal Word	Hazard Statement
Skin Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation

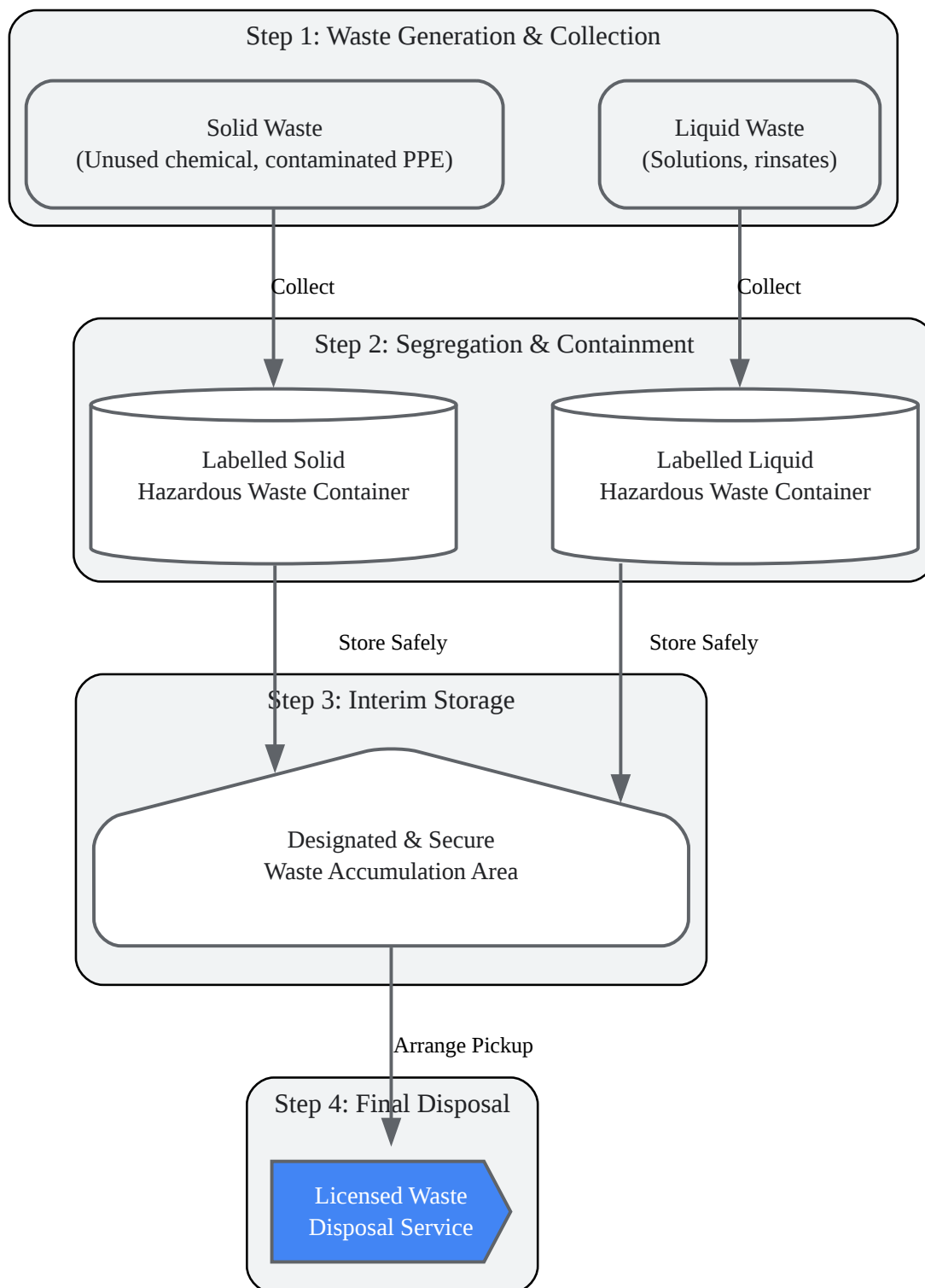
Data sourced from multiple Safety Data Sheets.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Mandatory Visualizations

Diagram 1: Disposal Workflow for **2-Hydroxy-D-Phenylalanine**

The following diagram illustrates the decision-making process for the proper disposal of **2-Hydroxy-D-phenylalanine** waste.

Disposal Workflow for 2-Hydroxy-D-Phenylalanine

[Click to download full resolution via product page](#)Caption: Workflow for the proper disposal of **2-Hydroxy-D-phenylalanine**.

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